

DL-Valine-d8 CAS number and safety data sheet

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Compound of Interest

Compound Name: DL-Valine-d8

Cat. No.: B1590158

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In-Depth Technical Guide: DL-Valine-d8

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on the CAS number and safety data for **DL-Valine-d8**, a deuterated form of the essential amino acid valine. This document is intended to serve as a core resource for laboratory and research professionals.

Chemical Identification

The CAS number for **DL-Valine-d8** is 203784-63-8^{[1][2][3][4][5]}.

Identifier	Value
Chemical Name	DL-Valine-2,3,4,4,4,4',4',4'-d8
Synonyms	DL-Valine-2,3,4,4,4,5,5,5-d8, (±)-α-Aminoisovaleric acid-d8
Molecular Formula	C ₅ H ₃ D ₈ NO ₂
Molecular Weight	125.20 g/mol

Physicochemical Properties

The following table summarizes the key physical and chemical properties of **DL-Valine-d8**.

Property	Value
Physical State	Solid
Appearance	White to Off-White Solid
Melting Point	295 °C (subl.) (lit.)
Isotopic Purity	≥98 atom % D
Assay	≥99% (CP)
Storage Temperature	Room temperature

Safety Data Sheet (SDS) Summary

The following information is a summary of the safety data for **DL-Valine-d8**, primarily sourced from the Safety Data Sheet provided by Cambridge Isotope Laboratories.

Hazard Identification

DL-Valine-d8 is not classified as a hazardous substance according to Regulation (EC) No. 1272/2008. However, it is recommended to handle it with care, following good industrial hygiene and safety practices.

Potential Health Effects:

- Inhalation: May be harmful if inhaled and may cause respiratory tract irritation.
- Skin Contact: May be harmful if absorbed through the skin and may cause skin irritation.
- Eye Contact: May cause eye irritation.
- Ingestion: May be harmful if swallowed.

To the best of current knowledge, the chemical, physical, and toxicological properties have not been thoroughly investigated.

First-Aid Measures

Exposure Route	First-Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Consult a physician.
Skin Contact	Wash off with soap and plenty of water. Consult a physician.
Eye Contact	Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.
Ingestion	Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.

Handling and Storage

- **Handling:** Avoid formation of dust and aerosols. Provide appropriate exhaust ventilation at places where dust is formed. Normal measures for preventive fire protection.
- **Storage:** Store in a cool, dry place away from light and moisture. Keep the container tightly closed in a dry and well-ventilated place.

Personal Protective Equipment (PPE)

- **Eye/Face Protection:** Safety glasses with side-shields conforming to EN166. Use equipment for eye protection tested and approved under appropriate government standards such as NIOSH (US) or EN 166(EU).
- **Skin Protection:** Handle with gloves. Gloves must be inspected prior to use. Use proper glove removal technique (without touching the glove's outer surface) to avoid skin contact with this product. Dispose of contaminated gloves after use in accordance with applicable laws and good laboratory practices. Wash and dry hands.
- **Respiratory Protection:** Where risk assessment shows air-purifying respirators are appropriate use a full-face particle respirator type N100 (US) or type P3 (EN 143) respirator

cartridges as a backup to engineering controls. If the respirator is the sole means of protection, use a full-face supplied air respirator.

- **Body Protection:** Complete suit protecting against chemicals. The type of protective equipment must be selected according to the concentration and amount of the dangerous substance at the specific workplace.

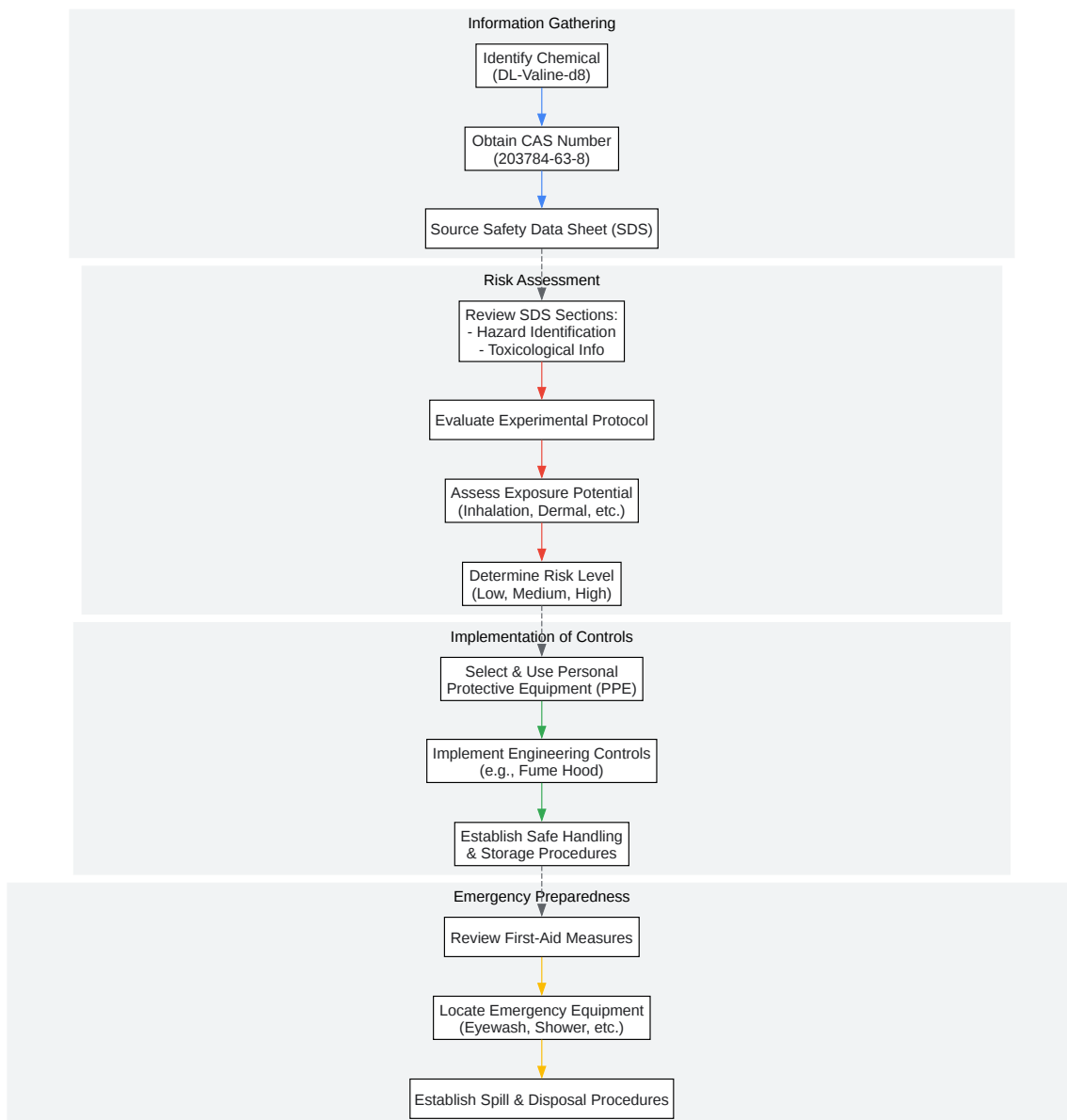
Experimental Protocols and Methodologies

Currently, there are no standardized, publicly available experimental protocols specifically detailing the use of **DL-Valine-d8**. Its primary application is as an internal standard in mass spectrometry-based applications, such as in metabolomics and pharmacokinetic studies, for the quantification of unlabeled valine. The exact methodology will be highly dependent on the specific experimental design, instrumentation, and analytical goals.

Logical Workflow for Chemical Safety Assessment

The following diagram illustrates a generalized workflow for the assessment and implementation of safety protocols when handling a chemical substance like **DL-Valine-d8** in a research environment.

Chemical Safety Assessment Workflow



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